

An In-depth Technical Guide to 3-Ethyl-2,4-dimethylheptane

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Compound of Interest

Compound Name: 3-Ethyl-2,4-dimethylheptane

Cat. No.: B14569249

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Introduction

3-Ethyl-2,4-dimethylheptane is a branched alkane hydrocarbon with the chemical formula $C_{11}H_{24}$. As a member of the alkane family, it is a saturated hydrocarbon, meaning it contains only single bonds between its carbon atoms. This technical guide provides a comprehensive overview of its chemical and physical properties, general synthetic and analytical approaches, and safety information. Given its nature as a simple hydrocarbon, it is primarily of interest in fundamental chemical research, as a component in fuel mixtures, or as a non-polar solvent.

Chemical and Physical Properties

The physicochemical properties of **3-Ethyl-2,4-dimethylheptane** are summarized in the table below. These properties are crucial for its handling, application, and for predicting its behavior in various chemical and physical processes.

Property	Value	Source
CAS Number	61868-24-4	[1][2]
Molecular Formula	C ₁₁ H ₂₄	[2][3]
Molecular Weight	156.31 g/mol	[2]
IUPAC Name	3-ethyl-2,4-dimethylheptane	[2]
Boiling Point	179°C	[4]
Density	0.7594 g/cm ³	[4]
Refractive Index	1.4246	[4]
Melting Point	-57.06°C (estimate)	[4]

General Synthetic and Analytical Approaches

While specific experimental protocols for the synthesis of **3-Ethyl-2,4-dimethylheptane** are not readily available in the literature, its structure lends itself to common organic synthesis techniques used for creating branched alkanes.

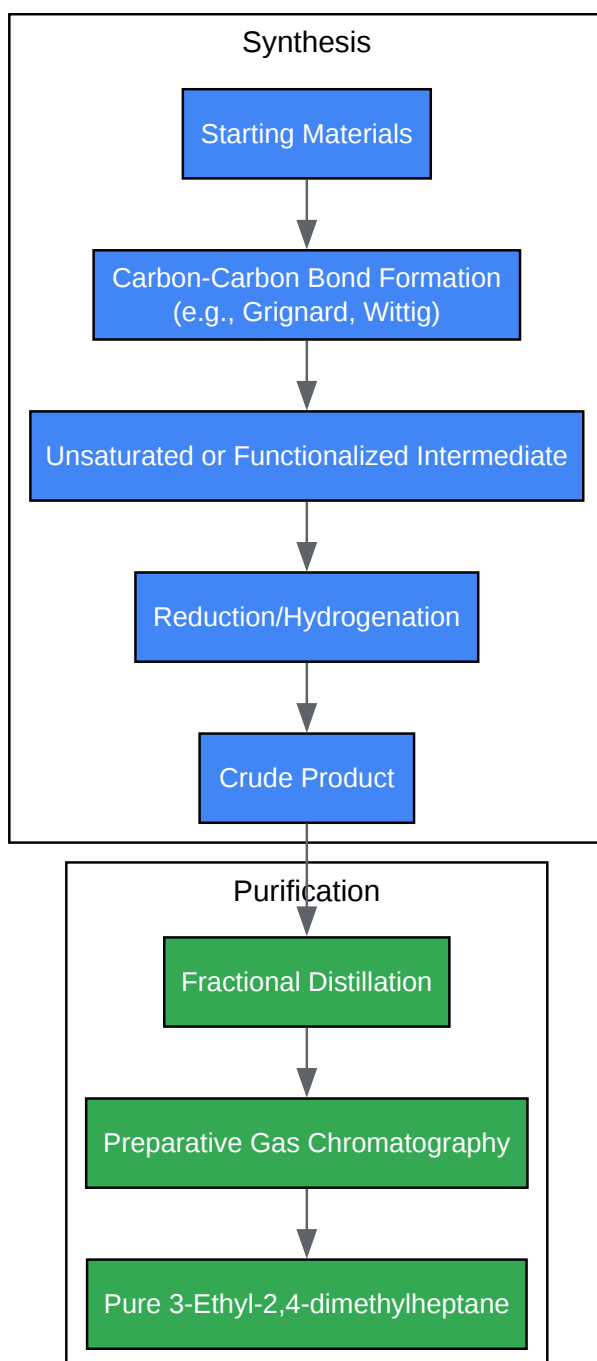
Synthetic Strategies

Synthesis of a branched alkane like **3-Ethyl-2,4-dimethylheptane** would typically involve the formation of the carbon skeleton through carbon-carbon bond-forming reactions, followed by reduction to the fully saturated alkane. Potential synthetic routes could include:

- Grignard Reaction: A Grignard reagent could be reacted with an appropriate ketone or aldehyde to assemble the carbon backbone, followed by dehydration and hydrogenation.
- Wittig Reaction: An olefination reaction, such as the Wittig reaction, could be employed to create a specific alkene precursor, which would then be hydrogenated to yield the final alkane.[5][6]
- Alkylation: Friedel-Crafts alkylation or similar reactions could be used to add alkyl groups to a smaller hydrocarbon chain.

The following diagram illustrates a generalized workflow for the synthesis and purification of a branched alkane.

General Synthetic Workflow for Branched Alkanes



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Caption: A generalized workflow for the synthesis and purification of branched alkanes.

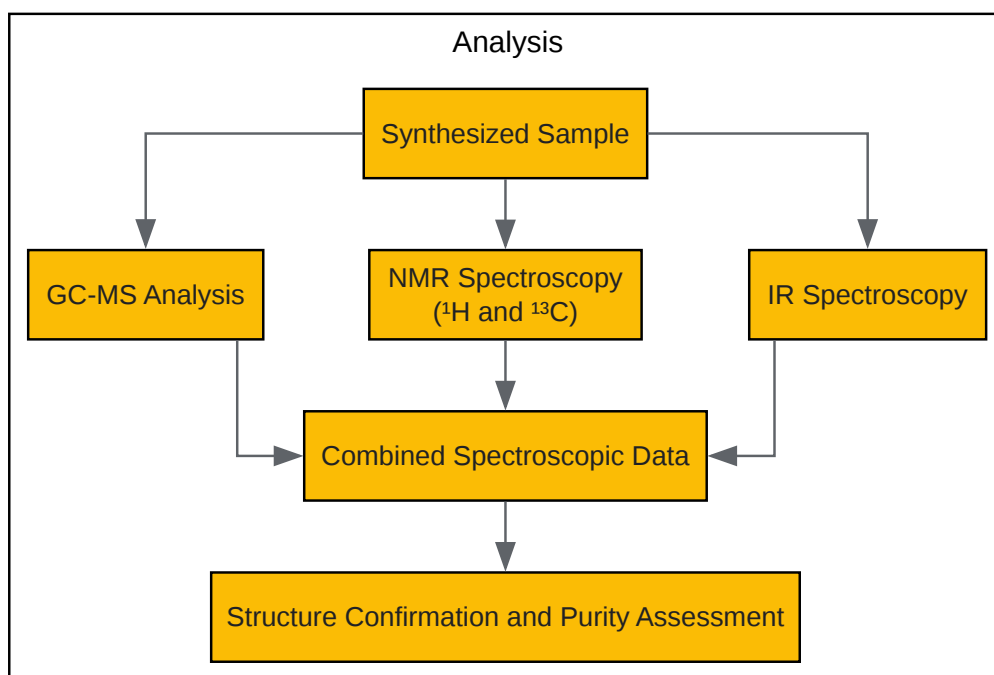
Analytical Characterization

To confirm the identity and purity of synthesized **3-Ethyl-2,4-dimethylheptane**, a combination of analytical techniques would be employed.

Analytical Technique	Purpose
Gas Chromatography-Mass Spectrometry (GC-MS)	To determine the purity of the compound and confirm its molecular weight.
Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C)	To elucidate the chemical structure by identifying the connectivity of protons and carbons.
Infrared (IR) Spectroscopy	To confirm the presence of C-H bonds and the absence of functional groups (e.g., C=C, C=O, O-H).

The logical workflow for the analytical characterization is depicted in the diagram below.

Analytical Characterization Workflow



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Caption: A logical workflow for the analytical characterization of a chemical compound.

Safety and Handling

As with other flammable liquid hydrocarbons, **3-Ethyl-2,4-dimethylheptane** should be handled with appropriate safety precautions. While a specific safety data sheet (SDS) for this compound is not widely available, the hazards are expected to be similar to other flammable alkanes.

General Safety Precautions:

- Keep away from heat, sparks, open flames, and hot surfaces.^[7]
- Use in a well-ventilated area or under a fume hood.

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid breathing vapors or mist.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.

First Aid Measures:

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

Biological Activity and Applications

There is currently no significant information in the scientific literature regarding specific biological activities or signaling pathways associated with **3-Ethyl-2,4-dimethylheptane**. As a simple, non-functionalized alkane, it is not expected to have high biological activity. Its primary applications are likely to be in areas such as:

- Fuel Additives: Branched alkanes can improve the octane rating of gasoline.
- Solvents: Due to its non-polar nature, it can be used as a solvent for other non-polar substances.
- Chemical Intermediate: It can serve as a starting material or intermediate in the synthesis of other chemical compounds.

Conclusion

3-Ethyl-2,4-dimethylheptane is a branched alkane with well-defined chemical and physical properties. While specific experimental protocols and biological data are scarce, its synthesis, analysis, and handling can be approached using standard methods for similar aliphatic hydrocarbons. This guide provides a foundational understanding of this compound for researchers and professionals in the chemical sciences.

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